

# Proper Disposal Procedures for BMT-145027

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## Compound of Interest

Compound Name: BMT-145027

Cat. No.: B1192411

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Chemical Identity: mGluR5 Positive Allosteric Modulator (PAM) CAS Number: 2018282-44-3

Molecular Formula:  $C_{23}H_{14}ClF_3N_4$ [\[1\]](#)

## Part 1: Emergency Safety & Classification

For Immediate Reference by EHS and Laboratory Personnel

**BMT-145027** is a potent, bioactive research chemical used in neuroscience to modulate the metabotropic glutamate receptor 5 (mGluR5).[\[1\]](#) While often classified as "non-hazardous" for transport (DOT), it must be treated as a Potent Pharmacological Agent during disposal due to its biological activity and halogenated chemical structure.[\[1\]](#)

| Parameter       | Specification                                     | Disposal Implication                                                                                                                     |
|-----------------|---------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------|
| Chemical Class  | Halogenated Heterocycle (Pyrazolo[3,4-b]pyridine) | Requires Halogenated Waste stream to prevent equipment corrosion and ensure proper incineration temperatures.[1]                         |
| Bioactivity     | mGluR5 PAM (EC <sub>50</sub> = 47 nM)             | Treat as Toxic/Bioactive.[1]<br>Must be fully destroyed via high-temperature incineration; never discharge to sewer.[1]                  |
| Solubility      | Soluble in DMSO; Insoluble in water               | Aqueous decontamination is ineffective.[1] Use organic solvents (ethanol/acetone) for surface cleaning.[1]                               |
| Halogen Content | Chlorine (Cl), Fluorine (F - Trifluoromethyl)     | Strict Segregation: Do not mix with non-halogenated solvents if the total halogen content exceeds 1,000 ppm (standard EHS threshold).[1] |

## Part 2: Scientific Rationale for Disposal Protocols

### Expertise & Experience: The "Why" Behind the Protocol

As a Senior Application Scientist, I emphasize that "compliant" does not always mean "safe." Standard disposal protocols often overlook the specific nuances of fluorinated research chemicals.[1]

- The Halogen Factor: **BMT-145027** contains a trifluoromethyl group (-CF<sub>3</sub>) and a chlorine atom.[1] When incinerated at insufficient temperatures, halogenated compounds can form acid gases (HCl, HF).[1] Therefore, this compound must be tagged for High-Temperature Incineration (typically >1100°C) with scrubbers.[1] Segregating this into a "General Organic" waste stream often leads to rejection by waste handlers or damage to standard incinerators. [1]

- Bioactive Containment: Because **BMT-145027** modulates CNS signaling at nanomolar concentrations ( $EC_{50} = 47$  nM), it poses a risk of biological effect if released into the environment.<sup>[1]</sup> Simple chemical deactivation (e.g., bleaching) is not recommended as it may not cleave the pyrazolo-pyridine core and could generate reactive chlorinated byproducts.<sup>[1]</sup> Complete thermal destruction is the only self-validating disposal method.<sup>[1]</sup>

## Part 3: Step-by-Step Disposal Workflows

### Workflow A: Solid Waste (Pure Powder)

Use this for expired stock, spilled powder, or weighing scraps.<sup>[1]</sup>

- Containment: Transfer solid **BMT-145027** into a screw-top high-density polyethylene (HDPE) or glass vial.
- Secondary Packaging: Place the vial into a clear, sealable biohazard or chemical waste bag.
- Labeling: Affix a hazardous waste tag.
  - Chemical Name: "**BMT-145027** (Halogenated Solid)"<sup>[1]</sup>
  - Hazard Checkbox: Toxic, Irritant.<sup>[1]</sup>
- Disposal Bin: Deposit into the Solid Chemical Waste Drum (destined for incineration).<sup>[1]</sup>
  - Critical: Do not place in "Sharps" unless contained in a needle/syringe.<sup>[1]</sup> Do not place in regular trash.

### Workflow B: Liquid Waste (Stock Solutions in DMSO)

Use this for leftover experimental stock solutions.

- Segregation: Verify the solvent. **BMT-145027** is typically dissolved in DMSO.<sup>[1]</sup>
- Transfer: Pour the solution into the Halogenated Organic Solvent waste carboy.
  - Note: Even if the solvent (DMSO) is not halogenated, the solute (**BMT-145027**) is.<sup>[1]</sup> If the concentration is high (>1%), it renders the entire mixture "Halogenated" for disposal purposes.<sup>[1]</sup>

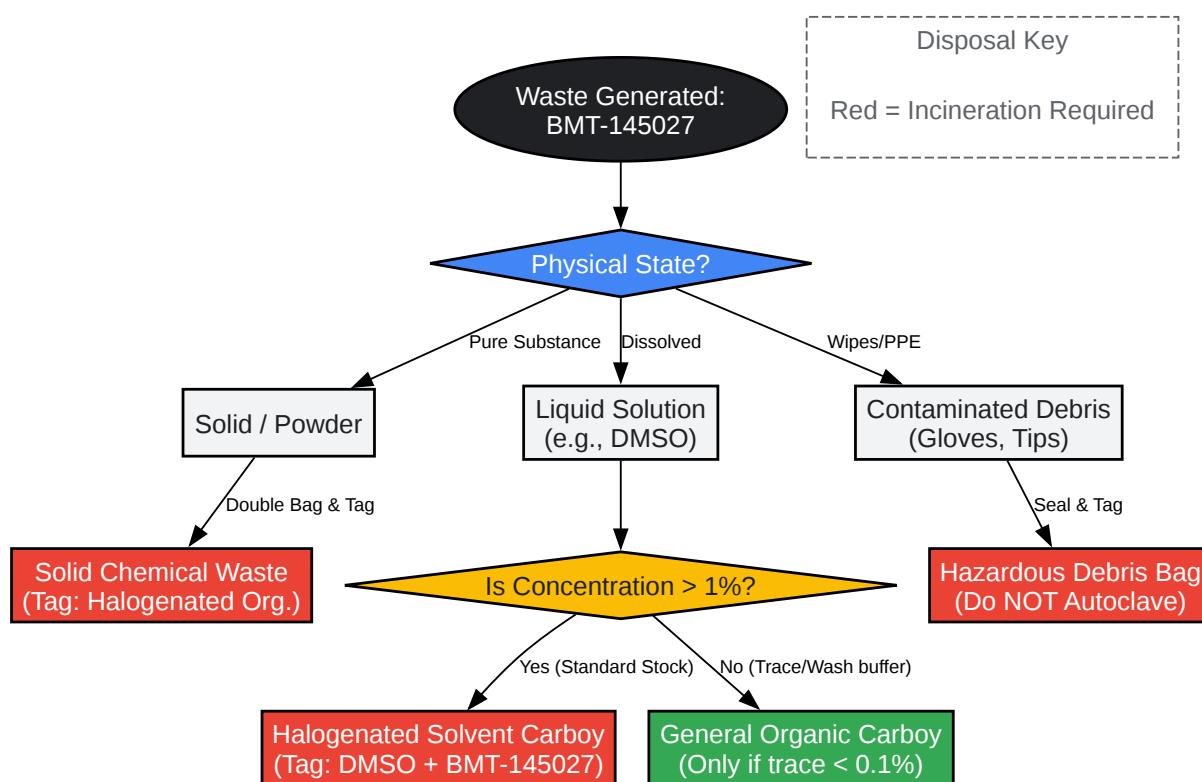
- Rinsing: Rinse the empty stock vial twice with Acetone or Ethanol.[1]
- Rinsate Disposal: Pour the rinsate into the same Halogenated Organic Solvent carboy.
- Vial Disposal: Deface the label on the empty vial and place it in the Glass/Sharps waste container.

## Workflow C: Spill Cleanup (Powder)

- PPE: Don nitrile gloves (double gloved), lab coat, and safety goggles.[1] If powder is fine/dusty, use an N95 or P100 respirator.[1]
- Isolation: Cover the spill with a chemically inert absorbent pad or paper towel dampened with Ethanol (to prevent dust generation).[1]
- Collection: Wipe up the material.[1]
- Surface Decontamination: Wipe the area again with an Ethanol-soaked pad, followed by a water rinse.[1]
- Disposal: Place all used pads and gloves into a Solid Chemical Waste bag. Label as "Debris contaminated with **BMT-145027**."[1]

## Part 4: Logical Disposal Decision Tree

The following diagram illustrates the decision logic for segregating **BMT-145027** waste streams to ensure compliance and safety.



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Figure 1: Decision matrix for segregating **BMT-145027** waste based on physical state and concentration.

## Part 5: References

- Bristol-Myers Squibb Company. (2018).[1] Patent WO2018044738A1: Pyrazolo[3,4-b]pyridine compounds as mGluR5 positive allosteric modulators.[1] World Intellectual Property Organization.[1] [Link](#)
- MedChemExpress. (2024).[1] **BMT-145027** Safety and Handling Datasheet.[1] MedChemExpress.[1][2] [Link](#)

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards.[1] National Academies Press.[1] [Link](#)
- US Environmental Protection Agency (EPA). (2024).[1] RCRA Orientation Manual: Management of Halogenated Organic Waste.[1] EPA.gov.[1] [Link](#)

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## Sources

- 1. BMT-145027 - Ace Therapeutics [[acetherapeutics.com](https://www.acetherapeutics.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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